

Application Note: Two-Step Bioorthogonal Antibody Labeling with Sulfo ICG-Tetrazine

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Compound of Interest

Compound Name: Sulfo ICG-tetrazine

Cat. No.: B15556856

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Introduction

Indocyanine green (ICG), a near-infrared (NIR) cyanine dye, is extensively used in medical diagnostics, including fluorescence-guided surgery and in vivo imaging, due to its deep tissue penetration and low autofluorescence.[1] Covalently conjugating ICG to monoclonal antibodies (mAbs) enables targeted delivery and visualization of specific cell populations or tissues. This document details a two-step bioorthogonal labeling strategy for conjugating **Sulfo ICG-tetrazine** to an antibody.

Traditional antibody labeling often involves the direct reaction of an amine-reactive dye, such as an N-hydroxysuccinimide (NHS) ester, with lysine residues on the antibody.[2] While effective, this can sometimes lead to issues with reproducibility or alteration of antigen binding. [2] Bioorthogonal chemistry, specifically the inverse-electron-demand Diels-Alder (IEDDA) reaction between a tetrazine (Tz) and a trans-cyclooctene (TCO), offers a highly specific and rapid alternative.[3][4] This "click chemistry" reaction proceeds efficiently under physiological conditions without interfering with biological processes.[4]

This protocol first describes the modification of the antibody with a TCO-NHS ester to introduce the TCO moiety onto surface-accessible lysine residues. The second stage involves the rapid

and specific "click" reaction of the TCO-modified antibody with **Sulfo ICG-tetrazine** to yield the final fluorescently labeled antibody conjugate. This method provides excellent control over the labeling process and can be adapted for various antibodies and research applications.

Experimental Protocols

Antibody Preparation and Modification with TCO-NHS Ester

This initial stage introduces the trans-cyclooctene (TCO) functional group to the antibody, preparing it for the subsequent click reaction with the tetrazine-modified dye.

1.1. Materials and Reagents

Reagent/Material	Specifications
Monoclonal Antibody (mAb)	Purified, in amine-free buffer (e.g., PBS). Purity >95%.
TCO-NHS Ester	e.g., TCO-PEG4-NHS Ester
Reaction Buffer	1 M Sodium Bicarbonate, pH 8.5-9.0
Anhydrous Dimethyl Sulfoxide (DMSO)	High purity
Purification System	Sephadex G-25 column or spin columns (e.g., Amicon® Ultra).
Wash/Elution Buffer	Phosphate-Buffered Saline (PBS), pH 7.2-7.4

1.2. Protocol for TCO Modification

- Antibody Preparation:
 - Ensure the antibody is in an amine-free buffer (e.g., PBS). If buffers contain Tris or glycine, perform a buffer exchange using a spin column.^[5]
 - Adjust the antibody concentration to 2-10 mg/mL for optimal labeling.^[6] The conjugation efficiency is significantly reduced at concentrations below 2 mg/mL.^[6]

- Add Reaction Buffer (1 M Sodium Bicarbonate) to the antibody solution to constitute 10% of the final volume, adjusting the pH to 8.5 ± 0.5 .^[7]
- TCO-NHS Ester Reconstitution:
 - Immediately before use, dissolve the TCO-NHS ester in anhydrous DMSO to create a 10-20 mM stock solution. Vortex to ensure complete dissolution.
- Conjugation Reaction:
 - Add a 5-20 molar excess of the TCO-NHS ester stock solution to the pH-adjusted antibody solution.^[8] The optimal ratio may need to be determined empirically.
 - Incubate the reaction mixture at room temperature for 30-60 minutes with gentle shaking or rotation.
- Purification of TCO-Modified Antibody:
 - Remove unreacted TCO-NHS ester by purifying the reaction mixture using a desalting spin column or a Sephadex G-25 gravity column.^[6]
 - If using a gravity column, load the reaction mixture and elute with PBS (pH 7.2-7.4). Collect the first colored fractions, which contain the purified TCO-antibody conjugate.^[9]
 - The purified TCO-modified antibody can be used immediately in the next stage or stored according to standard antibody storage protocols.

Labeling of TCO-Antibody with Sulfo ICG-Tetrazine

This second stage utilizes the highly efficient IEDDA click reaction to covalently attach the **Sulfo ICG-tetrazine** to the TCO-modified antibody.

2.1. Materials and Reagents

Reagent/Material	Specifications
TCO-Modified Antibody	From Stage 1
Sulfo ICG-Tetrazine	Lyophilized powder
Anhydrous Dimethyl Sulfoxide (DMSO)	High purity
Purification System	Sephadex G-25 column or spin columns.
Wash/Elution Buffer	Phosphate-Buffered Saline (PBS), pH 7.2-7.4

2.2. Protocol for **Sulfo ICG-Tetrazine** Labeling

- **Sulfo ICG-Tetrazine** Reconstitution:
 - Immediately before use, dissolve the **Sulfo ICG-tetrazine** in anhydrous DMSO to create a 1-10 mM stock solution. Vortex to ensure complete dissolution.
- Click Chemistry Reaction:
 - Add a 1.5 to 5 molar excess of the **Sulfo ICG-tetrazine** stock solution to the purified TCO-modified antibody solution.
 - The IEDDA reaction is extremely fast.[3] Incubate the mixture for 30-60 minutes at room temperature, protected from light, to ensure complete reaction.
- Purification of Final Conjugate:
 - Purify the final Sulfo ICG-antibody conjugate to remove unreacted **Sulfo ICG-tetrazine** using a desalting spin column or a Sephadex G-25 gravity column, following the same procedure as in step 1.2.4.[9]
 - Collect the purified, labeled antibody. The conjugate should be stored at 4°C, protected from light. For long-term storage, aliquot and store at -20°C or -80°C.

Characterization and Data Analysis

The quality of the final conjugate is determined by calculating the Dye-to-Antibody Ratio (DAR), also known as the Degree of Substitution (DOS). An optimal DAR for most antibodies is between 2 and 10.^[7]

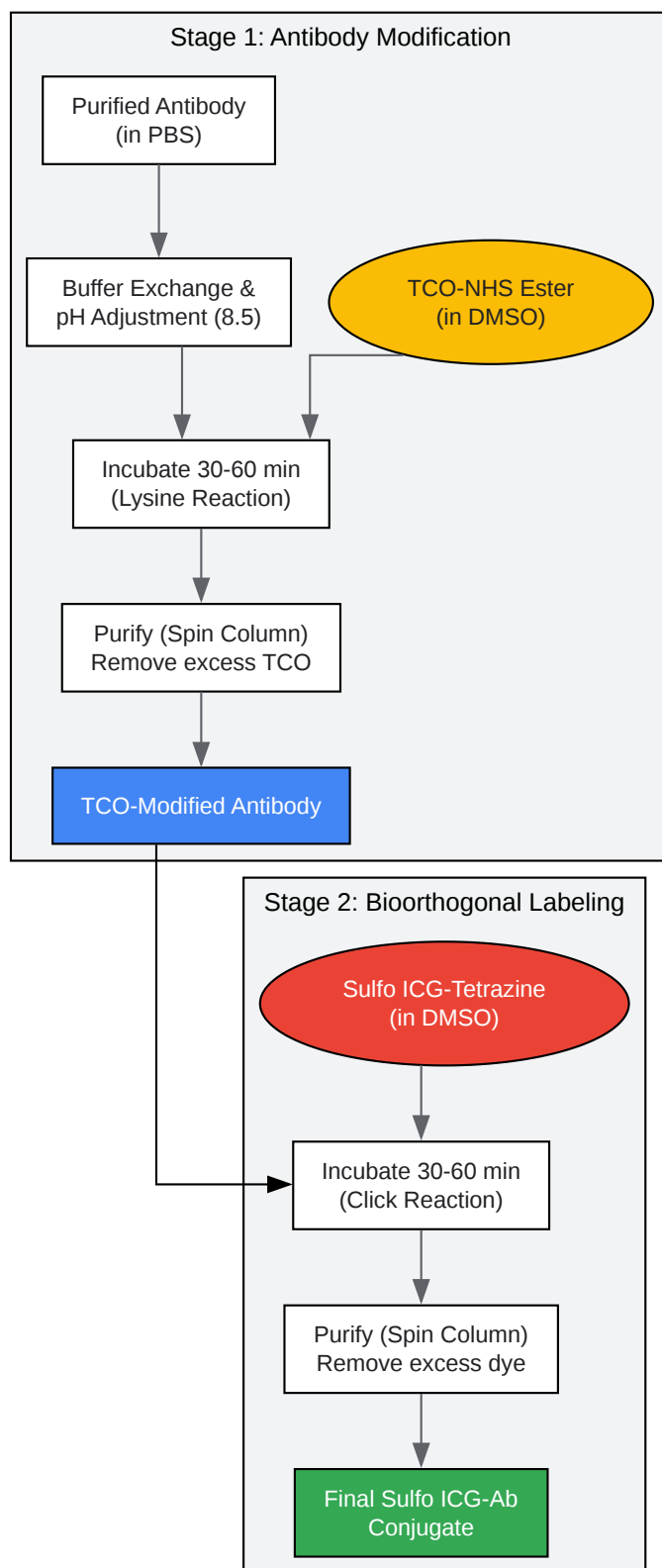
Protocol for DAR Calculation

- **Measure Absorbance:** Dilute a sample of the final purified conjugate in PBS to a concentration where the absorbance values fall between 0.1 and 0.9. Measure the absorbance at 280 nm (for protein) and ~785 nm (the maximum absorbance for ICG).^[6]
- **Calculate DAR:** Use the following formulas to determine the concentration of the antibody and the dye, and subsequently the DAR.
 - Antibody Concentration (M): $[Ab] = (A_{280} - (A_{785} \times CF_{280})) / \epsilon_{Ab}$
 - Dye Concentration (M): $[Dye] = A_{785} / \epsilon_{Dye}$
 - Dye-to-Antibody Ratio (DAR): $DAR = [Dye] / [Ab]$

Table of Spectrophotometric Constants

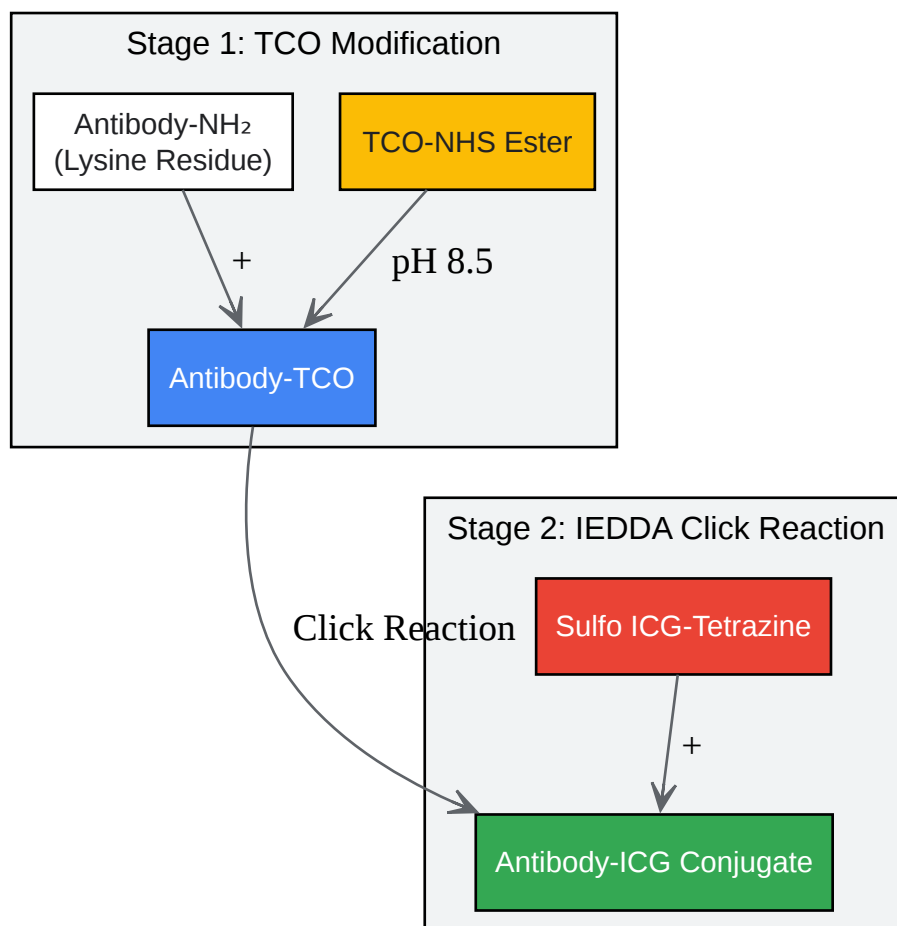
Parameter	Symbol	Value	Reference
Molar Extinction Coefficient of IgG at 280 nm	ϵ_{Ab}	~210,000 M ⁻¹ cm ⁻¹	^[10]
Molar Extinction Coefficient of ICG at ~785 nm	ϵ_{Dye}	~230,000 M ⁻¹ cm ⁻¹	^{[6][7]}
Correction Factor for ICG at 280 nm	CF ₂₈₀	~0.073	^{[6][7]}

Visualizations



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Workflow for two-step bioorthogonal antibody labeling.



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Chemical principle of the two-step labeling reaction.

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